

# Personal protective equipment for handling 10-Bromo-1-decene

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## Compound of Interest

Compound Name: 10-Bromo-1-decene

Cat. No.: B1332156

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## Essential Safety and Handling Guide for 10-Bromo-1-decene

This document provides crucial safety protocols, operational procedures, and disposal guidelines for the handling of **10-Bromo-1-decene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

## Immediate Safety and Hazard Information

**10-Bromo-1-decene** is a chemical that requires careful handling due to its potential health hazards. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3][4]</sup>

### First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.<sup>[1]</sup>
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.<sup>[1]</sup> If skin irritation persists, consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.<sup>[1]</sup> Remove contact lenses if present and easy to do so.<sup>[1]</sup>

- If Swallowed: Never give anything by mouth to an unconscious person.[1] Rinse mouth with water and consult a physician.

#### Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Special Hazards: Combustion may produce carbon oxides and hydrogen bromide gas.[5]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [3][5]

## Quantitative Data Summary

The following table summarizes key quantitative data for **10-Bromo-1-decene**, essential for safe handling and experimental planning.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>19</sub> Br	[2]
Molecular Weight	219.16 g/mol	[2]
Appearance	Colorless transparent liquid	[6]
Density	1.092 g/cm <sup>3</sup> at 25 °C	[6]
Boiling Point	50 °C at 0.3 mmHg	[6]
Flash Point	96.67 °C (206.0 °F) - closed cup	[7][8]
GHS Hazard Statements	H315, H319, H335	[2][4][8]
Storage Class	10 - Combustible liquids	[7][8]

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

When handling **10-Bromo-1-decene**, the following personal protective equipment is mandatory:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[1\]](#)
- Skin Protection:
  - Wear chemically resistant gloves (e.g., Nitrile rubber).
  - Wear a lab coat, and consider an apron for added protection.[\[1\]](#)
- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if working in a poorly ventilated area or if vapors are likely to be generated.[\[7\]](#)

## Handling and Storage

- Handling:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)[\[5\]](#)
  - Avoid contact with skin, eyes, and clothing.
  - Avoid inhalation of vapor or mist.[\[5\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
  - Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[5\]](#)
  - Store in a cool place.
  - Given its reactivity with oxidizers, it is recommended to store it under an inert atmosphere (e.g., nitrogen or argon).[\[6\]](#)

## Spill and Leak Procedures

- Personal Precautions:

- Use personal protective equipment.[5]
- Ensure adequate ventilation.
- Evacuate personnel to safe areas.[5]
- Containment and Cleanup:
  - Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
  - Place in a suitable, closed container for disposal.[5]
  - Do not let the product enter drains.[5]

## Waste Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated materials and the chemical itself should be treated as hazardous waste.
- Entrust disposal to a licensed waste disposal company.

## Experimental Protocol: Grignard Reagent Formation

This protocol details the formation of 9-decenylmagnesium bromide, a Grignard reagent, from **10-Bromo-1-decene**. This is a common application for this type of alkyl halide.[6] Grignard reactions are highly sensitive to moisture and air; therefore, all glassware must be thoroughly dried, and the reaction should be conducted under an inert atmosphere.

Materials:

- **10-Bromo-1-decene**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)

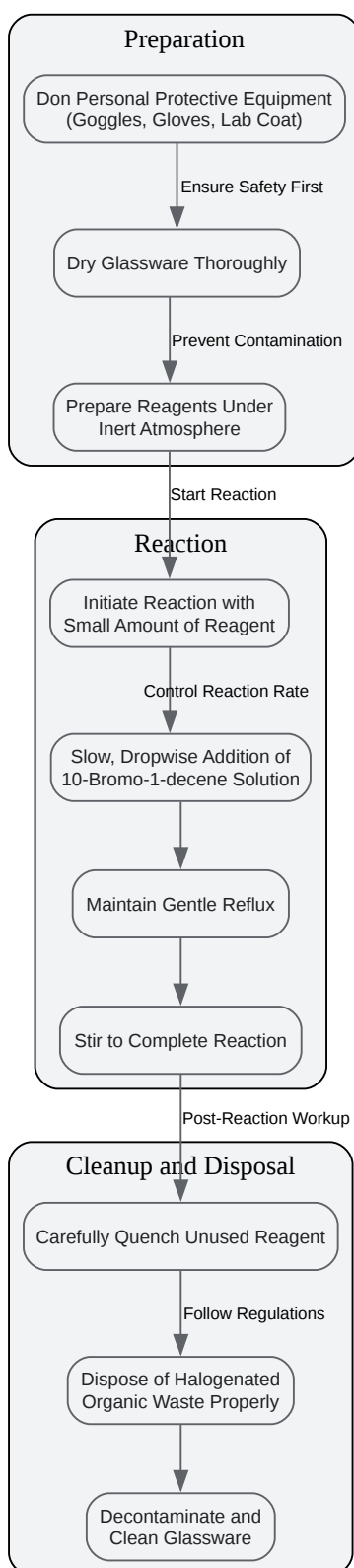
- Three-neck round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Apparatus Setup:
  - Dry all glassware in an oven at  $>100^{\circ}\text{C}$  for several hours and allow to cool in a desiccator.
  - Assemble the three-neck flask with the reflux condenser, dropping funnel, and a gas inlet for the inert atmosphere.
  - Place the magnesium turnings and a small crystal of iodine in the flask.
- Initiation:
  - Gently heat the flask with a heat gun under a flow of inert gas to activate the magnesium and sublime the iodine.
  - Allow the flask to cool to room temperature.
- Reagent Preparation:
  - Dissolve **10-Bromo-1-decene** in anhydrous ether or THF in the dropping funnel.
- Reaction:
  - Add a small amount of the **10-Bromo-1-decene** solution to the magnesium turnings.
  - The reaction should initiate, as indicated by a color change and/or gentle refluxing of the solvent. If the reaction does not start, gentle warming may be necessary.

- Once the reaction has started, add the remaining **10-Bromo-1-decene** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at room temperature or with gentle heating until the magnesium is consumed.
- Use of the Grignard Reagent:
  - The resulting solution of 9-decenylmagnesium bromide is now ready for use in subsequent reactions, such as addition to a carbonyl compound.

## Safe Handling Workflow for Grignard Reagent Formation



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